

# An In-depth Technical Guide to the Solubility of Acid Orange 156

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid orange 156

Cat. No.: B1290566

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This technical guide provides a comprehensive overview of the solubility of **Acid Orange 156** in water and a discussion on its general solubility in organic solvents. This document is intended for researchers, scientists, and professionals in drug development and other related fields who utilize azo dyes in their work.

## Introduction to Acid Orange 156

**Acid Orange 156** is a di-azo acid dye.[1] It appears as an orange powder and is primarily used for the dyeing and printing of nylon, silk, and wool fabrics.[2] Its chemical formula is  $C_{21}H_{19}N_4NaO_5S$  with a molecular weight of 462.46 g/mol.[3][4]

## Quantitative Solubility Data

The solubility of a substance is a critical parameter in various scientific and industrial applications, influencing its bioavailability, formulation, and delivery. The following table summarizes the known quantitative solubility data for **Acid Orange 156**.

Solvent	Temperature (°C)	Solubility (g/L)	Reference
Water	90	100	[2][3]

## Solubility Profile

### 3.1. Aqueous Solubility

**Acid Orange 156** is readily soluble in water.[1][2][5] The solubility in water is significantly temperature-dependent, with a documented solubility of 100 g/L at 90 °C.[2][3][4] This high solubility in hot water is advantageous for dyeing processes.

### 3.2. Organic Solvent Solubility

While specific quantitative data for the solubility of **Acid Orange 156** in various organic solvents is not extensively documented in the available literature, a related compound, Acid Orange 7, is noted to be soluble in alcohol.[6] Another dye, Acridine Orange, shows solubility in ethanol, DMSO, and dimethyl formamide.[7] Generally, the solubility of azo dyes in organic solvents can be variable and is dependent on the specific molecular structure of the dye and the polarity of the solvent. For precise applications, experimental determination of solubility in the organic solvent of interest is recommended.

## Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of an azo dye such as **Acid Orange 156** in a given solvent. This method is based on the principle of creating a saturated solution and then determining the concentration of the dissolved solute.

### 4.1. Materials and Equipment

- **Acid Orange 156**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Analytical balance
- Vials or test tubes with secure caps
- Shaking incubator or magnetic stirrer with temperature control
- Centrifuge
- Spectrophotometer
- Volumetric flasks and pipettes

- Syringe filters (0.45  $\mu\text{m}$ )

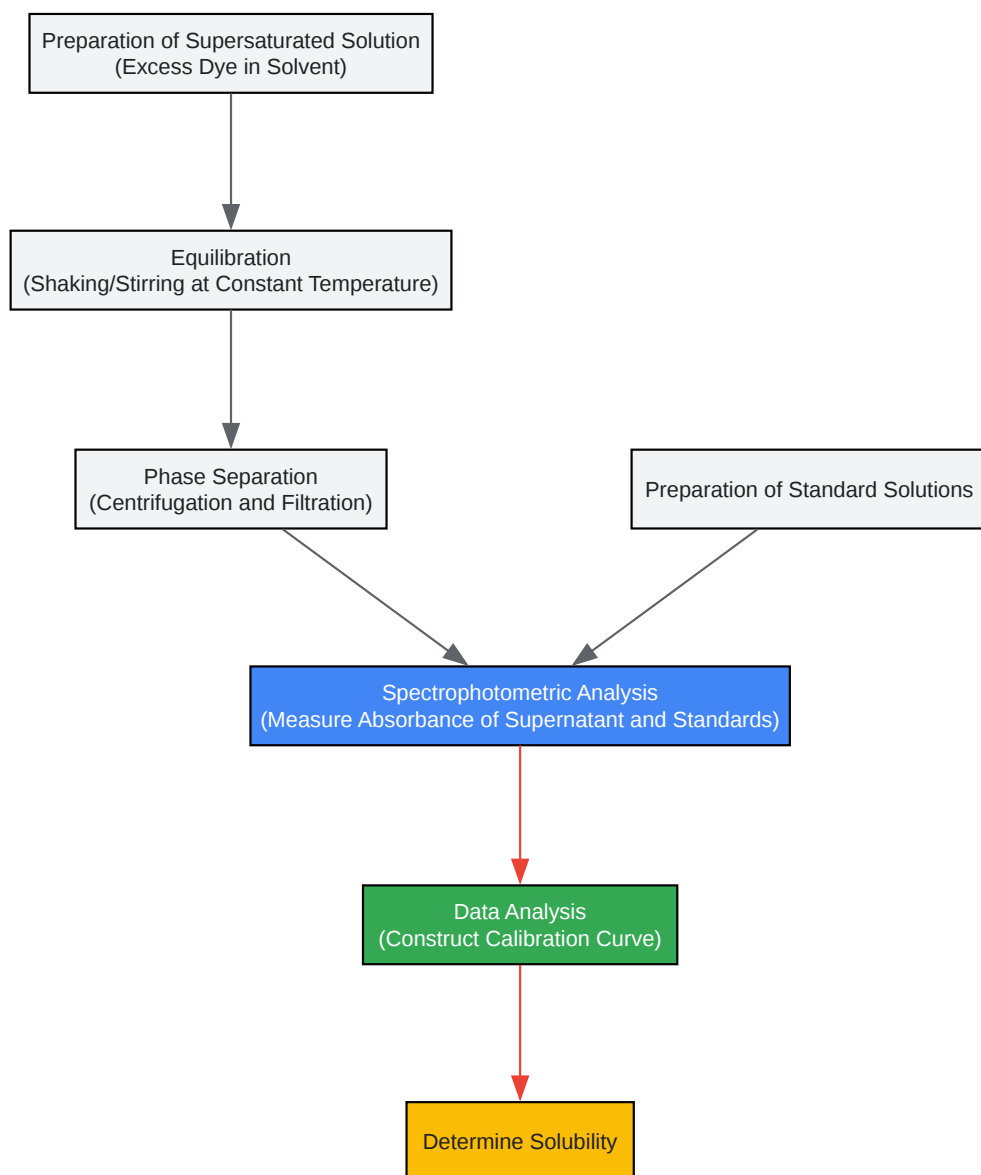
#### 4.2. Procedure

- Preparation of Supersaturated Solutions:
  - Add an excess amount of **Acid Orange 156** to a known volume of the solvent in a series of vials. The amount of dye added should be more than what is expected to dissolve.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a shaking incubator or on a magnetic stirrer at a constant, controlled temperature.
  - Allow the solutions to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the maximum amount of solute has dissolved and the solution is saturated.
- Separation of Undissolved Solute:
  - After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.
  - Carefully collect the supernatant using a pipette. To ensure no solid particles are transferred, it is advisable to filter the supernatant through a syringe filter.
- Quantification of Dissolved Solute:
  - Prepare a series of standard solutions of **Acid Orange 156** with known concentrations in the same solvent.
  - Measure the absorbance of the standard solutions and the saturated solution supernatant at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **Acid Orange 156** using a spectrophotometer.
  - Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.

- From the calibration curve, determine the concentration of **Acid Orange 156** in the saturated supernatant. This concentration represents the solubility of the dye in that solvent at the specified temperature.
- Data Analysis:
  - Express the solubility in appropriate units, such as g/L or mg/mL.
  - Repeat the experiment at different temperatures if the temperature dependence of solubility is of interest.

## Visualization of Experimental Workflow

The following diagram illustrates the experimental workflow for determining the solubility of **Acid Orange 156**.



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Caption: Experimental workflow for determining the solubility of **Acid Orange 156**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Acid Orange 156]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290566#acid-orange-156-solubility-in-water-and-organic-solvents]

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